

Dienogest-d4 mass spectrometry parameters

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Compound Focus: Dienogest-d4

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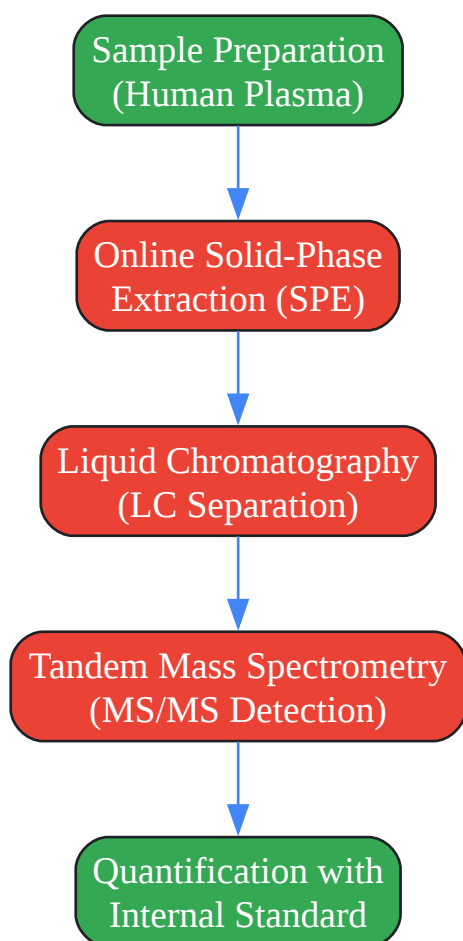
Dienogest-d4 in Analytical Science

Dienogest-d4 is a stable, deuterium-labeled isotope of Dienogest, incorporating four deuterium atoms ([2]H or D) in its structure. Its primary application is serving as an **internal standard** in quantitative bioanalysis using mass spectrometry [1] [2].

- **Purpose:** Using a deuterated internal standard corrects for variations in sample preparation and instrument response, significantly improving the accuracy and reliability of quantitative measurements [1].
- **Molecular Weight:** Its molecular weight is 315.44 g/mol (compared to 311.43 g/mol for unlabeled Dienogest), with a molecular formula of C₂₀H₂₁D₄NO₂ [1] [3].

Protocols for Quantifying Progestins with Internal Standards

While specific parameters for **Dienogest-d4** are not listed, established LC-MS/MS protocols for multi-progestin panels provide a methodological blueprint. The following workflow is adapted from validated methods used to quantify Dienogest and other progestins in human plasma.



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Key Experimental Details:

- **Sample Preparation:** The method uses online solid-phase extraction (SPE), which automates and streamlines the cleanup and enrichment of analytes from complex biological samples like plasma [2].
- **Chromatography:** Separation is achieved using a high-performance liquid chromatography (HPLC) system with a gradient elution profile, which helps resolve the different progestins from each other and from matrix components [2].
- **Mass Spectrometry Detection:**
 - **Instrument:** Triple Quadrupole Mass Spectrometer (MS/MS) [2].
 - **Ionization:** Electrospray Ionization (ESI), typically in positive mode [2].
 - **Acquisition Mode:** Selected Reaction Monitoring (SRM), also known as Multiple Reaction Monitoring (MRM). This involves selecting a specific precursor ion for each analyte and monitoring one or more characteristic product ions for highly specific and sensitive quantification [2].
- **Quantification:** The method relies on stable isotope-labeled internal standards (like **Dienogest-d4**) for precise quantification. Calibration curves are constructed from known concentrations, and the

response of the analyte is normalized to the response of its internal standard [2].

Available Information on Dienogest and Related Methods

The table below summarizes the key information available from the search results.

Aspect	Available Information	Source
Dienogest-d4 (Internal Standard)	Confirmed use as a deuterium-labeled internal standard for quantitative analysis via LC-MS/MS or GC-MS.	[1]
Unlabeled Dienogest (Analyte)	Included in multi-analyte panels for quantification in human plasma and environmental water samples.	[4] [2] [5]
Quantification Range (in Plasma)	Reported range for Dienogest: 5 - 100 ng/mL (as part of a 6-progestin panel).	[2]
Method Sensitivity (LLOQ)	Lower Limit of Quantification (LLOQ) for Dienogest in plasma: 5 ng/mL .	[2]
Alternative Techniques	Spectrophotometric and HPLC-UV methods exist for pharmaceutical preparation analysis (not for complex biomatrices).	[6]

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References

1. Dienogest-d4 (STS 557-d4) | Stable Isotope [medchemexpress.com]
2. Simultaneous online SPE-LC-MS/MS quantification of six ... [pubmed.ncbi.nlm.nih.gov]

3. Product Name :Dienogest-d4 [pharmaffiliates.com]

4. A high resolution LC–MS targeted method for the ... [sciencedirect.com]

5. A robust multi-residue method for the monitoring of 25 ... [pubs.rsc.org]

6. Development and validation of spectrophotometric ... [pubmed.ncbi.nlm.nih.gov]

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